

An In-depth Technical Guide to the Physicochemical Properties of Arizonin A1

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Compound of Interest

Compound Name: Arizonin A1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, isolation, and biological activity of **Arizonin A1**, a benzoisochromanequinone antibiotic. The information is compiled from available scientific literature to support research and development efforts.

Physicochemical Properties

Arizonin A1 is a microbial metabolite produced by the fermentation of *Actinoplanes arizonaensis*.^{[1][2]} It belongs to the kalafungin family of antibiotics.^{[1][2]} The fundamental physicochemical properties of **Arizonin A1** are summarized below. Detailed spectral data, while indicated in the literature, are proprietary to the original research publications.

Structural and General Properties

Property	Data	Reference
Chemical Formula	C ₁₇ H ₁₄ O ₇	[3]
Molecular Weight	330.29 g/mol	[3]
Exact Mass	330.07395278 Da	[3]
IUPAC Name	5-hydroxy-4-methoxy-17-methyl-12,16-dioxatetracyclo[8.7.0.0 ^{3,8} .0 ^{11,15}]heptadeca-1(10),3(8),4,6-tetraene-2,9,13-trione	[3]
CAS Number	108890-87-5	[3]
Class	Benzoisochromanequinone Antibiotic	[4]
Solubility	Soluble in DMSO	

Spectral Data Summary

UV, IR, Mass Spectrometry, and NMR spectral studies were performed to characterize **Arizonin A1**.^[1] Researchers requiring specific spectral data are directed to the primary literature.

Spectral Data Type	Remarks	Reference
¹ H-NMR	Data available in the primary literature.	[1]
¹³ C-NMR	Data available in the primary literature.	[1]
Infrared (IR)	Data available in the primary literature.	[1]
Mass Spectrometry (MS)	Data available in the primary literature.	[1]

Physical Properties

Property	Data	Reference
Melting Point	Data not publicly available. Refer to primary literature.	[1]
Appearance	Data not publicly available. Refer to primary literature.	[1]

Experimental Protocols

The following sections outline the methodologies for the production, isolation, and purification of **Arizonin A1** as described in the literature. These protocols are based on the initial discovery and characterization of the arizonin complex.

Fermentation of *Actinoplanes arizonaensis***

Arizonin A1 is produced by the fermentation of *Actinoplanes arizonaensis* sp. nov.[\[1\]](#)[\[2\]](#) The detailed fermentation protocol, including media composition, culture conditions (temperature, pH, aeration), and incubation time, is described in the primary literature. A generalized workflow is presented below.

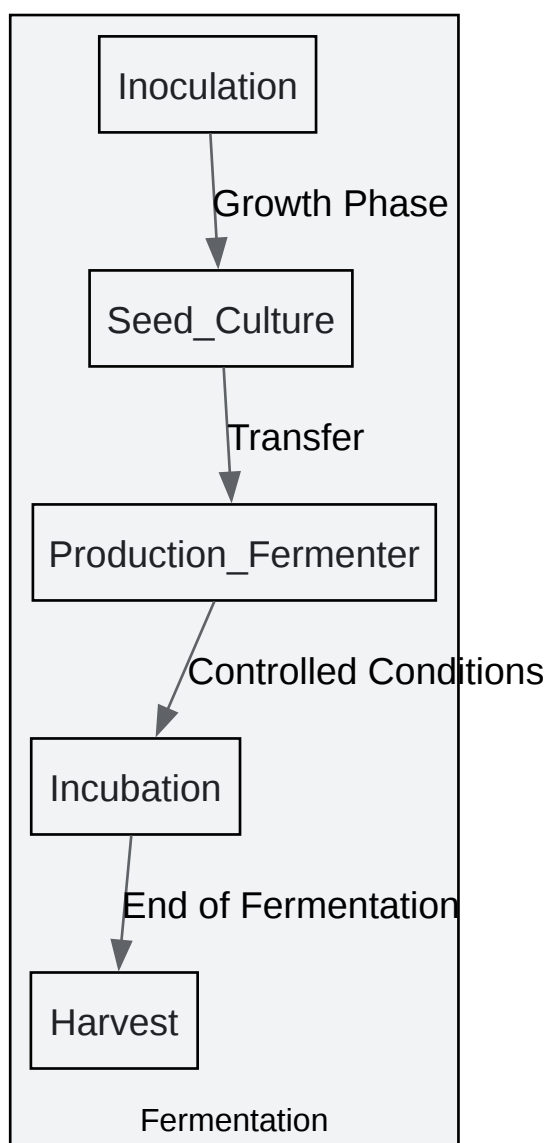


Diagram 1: Fermentation Workflow for Arizonin A1 Production

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Caption: Fermentation Workflow for **Arizonin A1** Production.

Isolation and Purification of Arizonin A1

The isolation of the arizonin complex, including **Arizonin A1**, involves extraction from both the fermentation broth and the mycelium.^[1] A summary of the purification steps is provided below, with the detailed protocol available in Hochlowski et al., 1987.

- **Harvesting:** At the end of the fermentation, the mycelium is separated from the fermentation broth.
- **Extraction from Broth:** The clarified fermentation broth is passed through an Amberlite XAD-7 resin column to adsorb the antibiotic complex.[\[1\]](#)
- **Extraction from Mycelium:** The mycelium is treated with acetone lysis to release the intracellular antibiotics.[\[1\]](#)
- **Further Purification:** The crude extracts from both the resin and the mycelium are then subjected to further purification steps, which typically include various forms of chromatography to yield pure **Arizonin A1**.

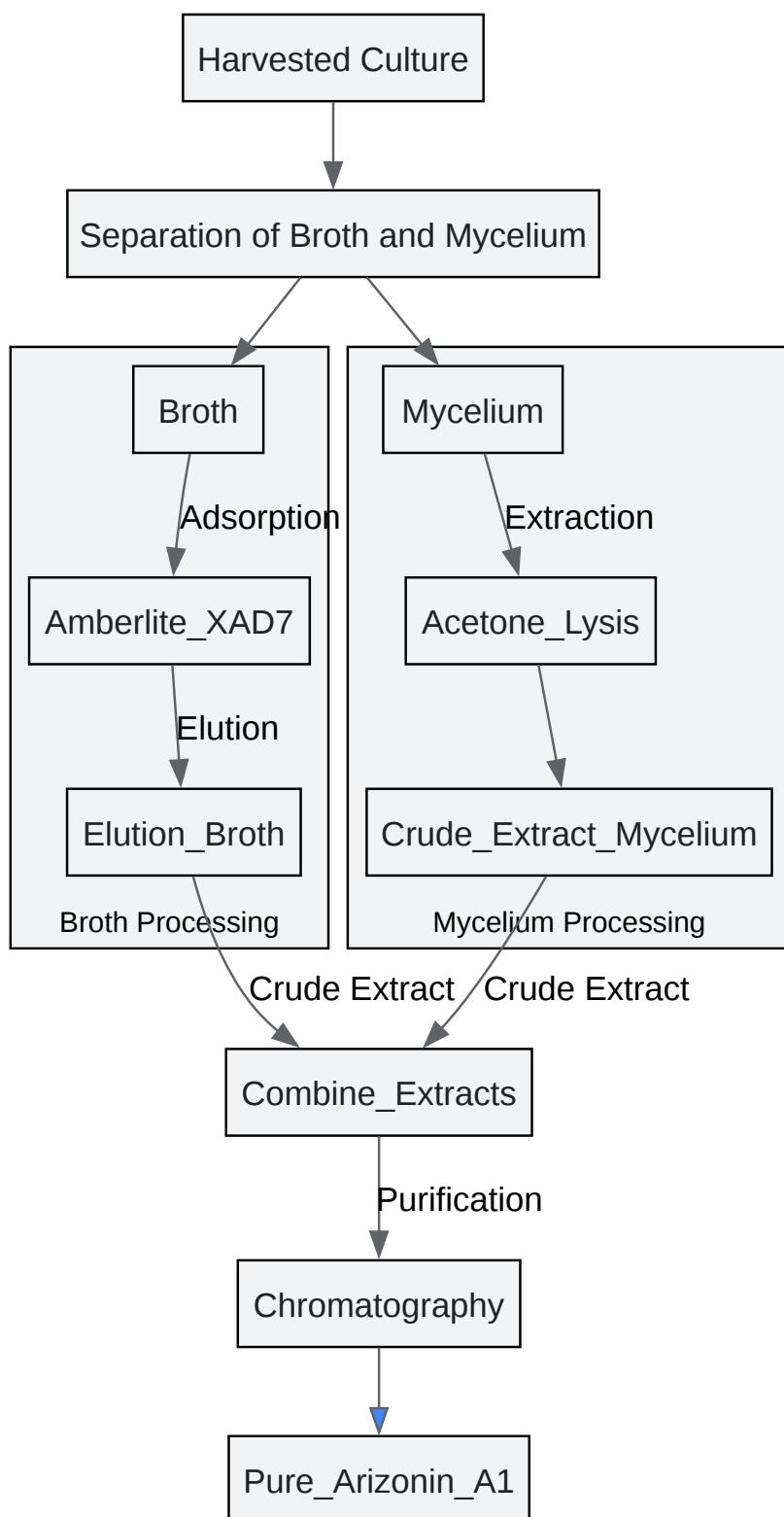


Diagram 2: Isolation and Purification Workflow

[Click to download full resolution via product page](#)Caption: Isolation and Purification Workflow for **Arizonin A1**.

Biological Activity and Mechanism of Action

Arizonin A1 exhibits moderate to potent in vitro antimicrobial activity, primarily against Gram-positive bacteria.[2]

Mechanism of Action

While specific signaling pathway studies for **Arizonin A1** in host cells are not available in the public domain, the mechanism of action for the closely related compound, kalafungin, has been investigated. Kalafungin acts as a β -lactamase inhibitor.[3][5] This inhibition disrupts the bacterial cell's ability to resist β -lactam antibiotics, ultimately leading to cell membrane destruction and bacterial cell death.[3][5] It is plausible that **Arizonin A1** shares a similar mechanism of action due to its structural similarity to kalafungin.

The proposed mechanism involves the following steps:

- **Arizonin A1** enters the Gram-positive bacterium.
- It interacts with and inhibits the β -lactamase enzyme.
- This inhibition prevents the breakdown of β -lactam antibiotics, or weakens the cell wall integrity.
- The compromised cell wall leads to cell lysis and death.

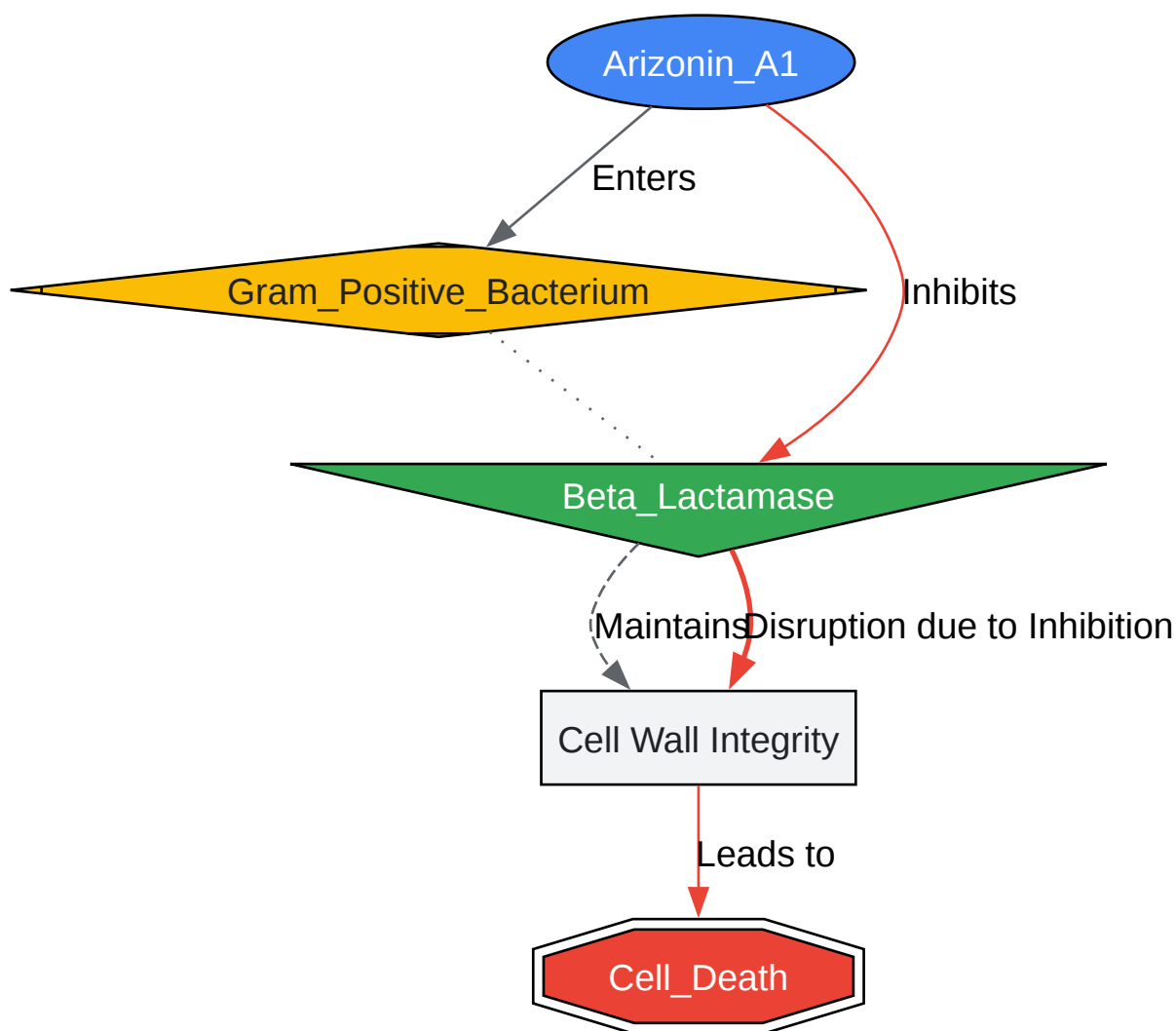


Diagram 3: Proposed Antibacterial Mechanism of Action

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Caption: Proposed Antibacterial Mechanism of Action for **Arizonin A1**.

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